

interpreting conflicting data from PG 116800 studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PG 116800

Cat. No.: B1679752

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PG-116800 Technical Support Center

This technical support center provides guidance on interpreting conflicting data from studies involving the matrix metalloproteinase (MMP) inhibitor, PG-116800. The following information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

1. Why did PG-116800 fail in clinical trials for knee osteoarthritis despite promising preclinical data?

PG-116800, a broad-spectrum matrix metalloproteinase (MMP) inhibitor, did not demonstrate a favorable risk-benefit profile in a large-scale clinical trial for knee osteoarthritis.^{[1][2]} While preclinical studies suggested that inhibiting MMPs could slow cartilage degradation, the human trial revealed a lack of efficacy and significant musculoskeletal side effects.^{[1][2][3]}

A 12-month, randomized, double-blind, placebo-controlled study involving 401 patients found no statistically significant difference between various doses of PG-116800 and a placebo in preventing joint space narrowing or in improving pain and function as measured by WOMAC scores.^{[1][2][3]} Furthermore, the study reported a dose-dependent increase in musculoskeletal adverse events, with arthralgia being the most common.^{[1][2]}

Quantitative Data Summary: Knee Osteoarthritis Trial

Endpoint	Placebo (n=80)	PG-116800 (25mg, n=81)	PG-116800 (50mg, n=80)	PG-116800 (100mg, n=80)	PG-116800 (200mg, n=80)
Mean Change in Minimum Joint Space Width (mm)	-0.27	-0.22	-0.32	-0.31	-0.34
Mean Change in Total WOMAC Score	-199.3	-185.1	-163.3	-203.4	-131.6
Patients with Arthralgia (%)	25	33	39	38	41
Patients with Reduced Shoulder Range of Motion (%)	14	19	28	31	Not Reported

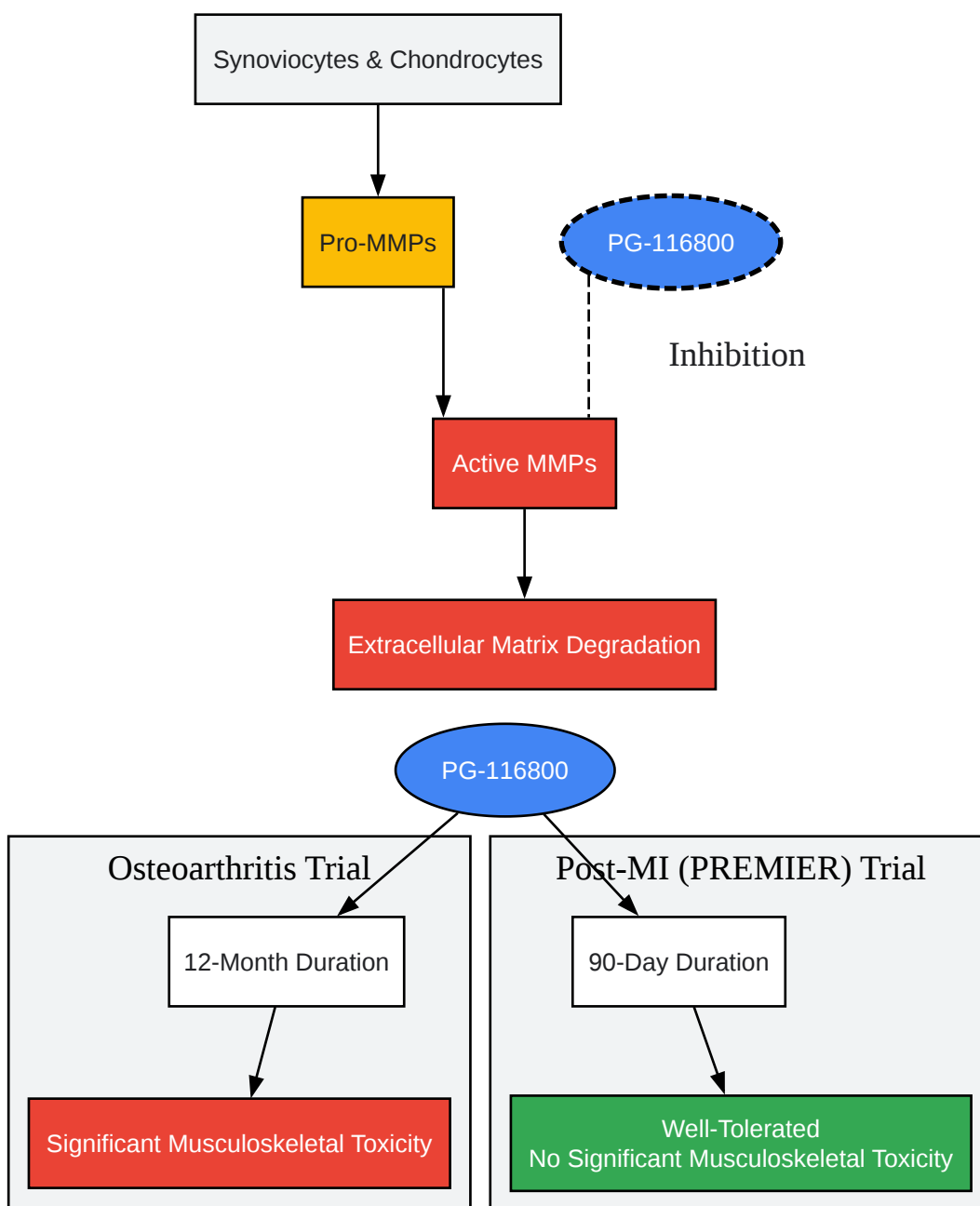
Data compiled from the study by Krzeski et al. (2007).[1][2]

Experimental Protocol: Knee Osteoarthritis Trial (NCT00041756)

- Study Design: A randomized, 12-month, double-blind, placebo-controlled study.[1][2]
- Participants: 401 patients with knee osteoarthritis.[1][2]
- Intervention: Patients were randomly assigned to receive a placebo or one of four doses of PG-116800 (25 mg, 50 mg, 100 mg, or 200 mg) taken orally twice daily for 12 months.[1][2]
The 200 mg dose group was discontinued prematurely due to a higher frequency of musculoskeletal adverse effects.[1][2]

- Primary Efficacy Endpoint: Mean change from baseline in the minimum joint space width of the knee.[\[1\]](#)[\[3\]](#)
- Symptomatic Primary Endpoint: Mean change from baseline in the Western Ontario and McMaster Universities Osteoarthritis Index (WOMAC) scores.[\[3\]](#)
- Safety Assessment: Monitoring and recording of all adverse events, with a focus on musculoskeletal side effects.[\[1\]](#)[\[2\]](#)

Signaling Pathway and Point of Intervention



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References

- 1. Development of musculoskeletal toxicity without clear benefit after administration of PG-116800, a matrix metalloproteinase inhibitor, to patients with knee osteoarthritis: a randomized, 12-month, double-blind, placebo-controlled study - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [interpreting conflicting data from PG 116800 studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679752#interpreting-conflicting-data-from-pg-116800-studies]

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